

Proper Disposal of Repinotan: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Repinotan

Cat. No.: B170810

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For researchers, scientists, and drug development professionals, the proper disposal of **Repinotan** is critical not only for laboratory safety but also for environmental protection. This guide provides essential, step-by-step logistical information for the safe handling and disposal of **Repinotan**, ensuring compliance with safety regulations and minimizing environmental impact.

Key Safety and Hazard Information

Repinotan (CAS No. 144980-29-0) is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, preventing its release into the environment is of paramount importance.

Quantitative Hazard Data

Hazard Classification	GHS Code	Description
Acute Oral Toxicity	H302	Harmful if swallowed[1].
Acute Aquatic Toxicity	H400	Very toxic to aquatic life[1].
Chronic Aquatic Toxicity	H410	Very toxic to aquatic life with long lasting effects[1].

Experimental Protocols: Disposal Procedure

The following protocol outlines the necessary steps for the proper disposal of **Repinotan** and its containers. This procedure is derived from safety data sheet recommendations to mitigate risks to personnel and the environment.

Personnel Protective Equipment (PPE): Before beginning the disposal process, ensure appropriate PPE is worn, including protective gloves, clothing, and eye/face protection[2].

Step 1: Collect and Contain Spillage In case of any spills, it is crucial to collect the spillage immediately. Avoid dust and aerosol formation. Use only in areas with appropriate exhaust ventilation.

Step 2: Prepare for Disposal

- Do not dispose of **Repinotan** down the drain or in the general trash without proper treatment, as it is very toxic to aquatic life.
- Avoid release to the environment.

Step 3: Waste Container Labeling

- Clearly label a dedicated waste container for **Repinotan** waste. The label should include the chemical name and relevant hazard symbols.

Step 4: Transfer to an Approved Waste Disposal Plant

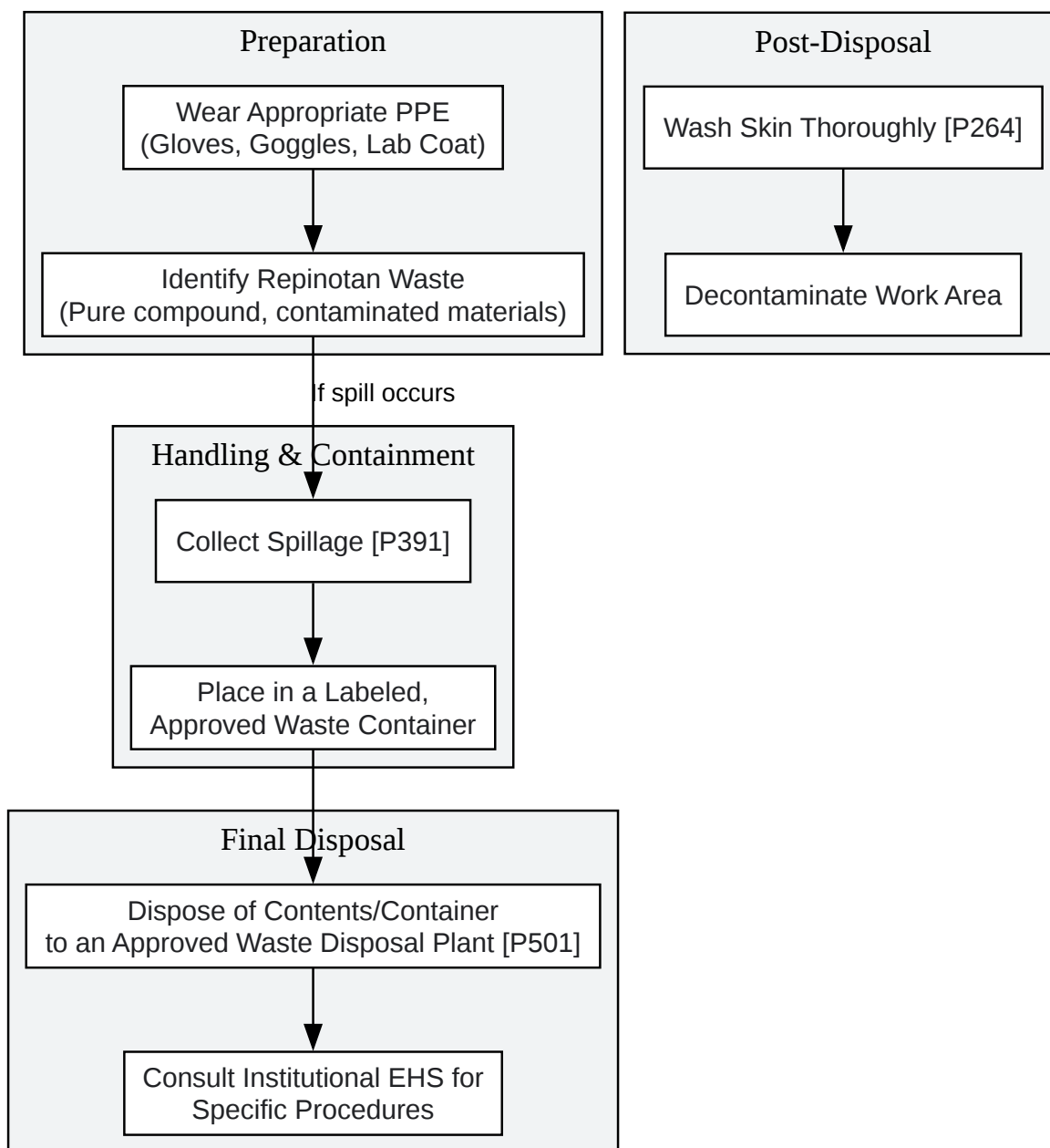
- Dispose of the contents and the container to an approved waste disposal plant. This should be done in accordance with local, state, and federal regulations for hazardous waste.
- Contact your institution's environmental health and safety (EHS) department for specific guidance on approved waste disposal vendors and procedures.

Step 5: Decontaminate and Clean

- After handling, wash skin thoroughly.
- Take off contaminated clothing and wash it before reuse.

Disposal Workflow Diagram

The following diagram illustrates the logical steps for the proper disposal of **Repinotan**.



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Caption: Logical workflow for the safe disposal of **Repinotan**.

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References

- 1. Repinotan (BAYx3702)|144980-29-0|MSDS [dcchemicals.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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